

# Available Kinetic Data from Enzyme Design Studies

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 1-C-(Indol-3-yl)glycerol 3-phosphate

CAS No.: 4220-97-7

Cat. No.: S575039

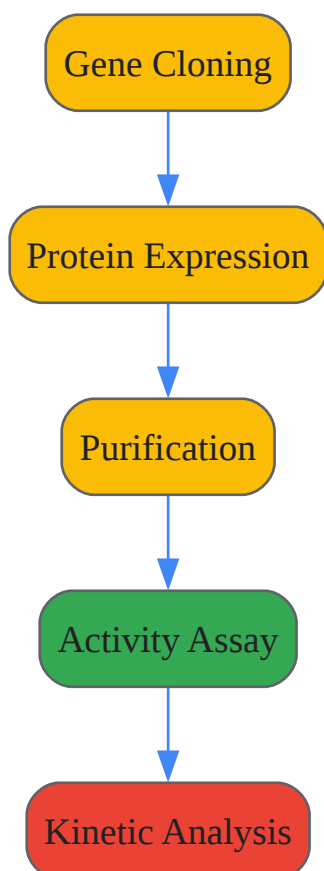
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The table below summarizes kinetic data for computationally designed Kemp eliminases based on the IGPS scaffold. This data can serve as a reference for high-efficiency enzymes derived from this protein family.

Design Name	Catalytic Efficiency ( $k_{cat}/K_M$ )	Turnover Number ( $k_{cat}$ )	Notes
Initial Designs [1]	130 - 210 $M^{-1} s^{-1}$	$< 1 s^{-1}$	On par with earlier computational designs.
Optimized Design (from Des61) [1]	3,600 $M^{-1} s^{-1}$	0.85 $s^{-1}$	Derived from initial design via computational optimization.
Optimized Designs (from Des27) [1]	$> 2,000 M^{-1} s^{-1}$	Increased 10-70x from base	Multiple designs showed significant rate improvement.
Top Performing Design [1]	12,700 $M^{-1} s^{-1}$	2.8 $s^{-1}$	Surpassed previous designs by two orders of magnitude.
Further Enhanced Design [1]	$> 10^5 M^{-1} s^{-1}$	30 $s^{-1}$	Achieved parameters comparable to natural enzymes.

## Experimental Workflow for Kinetic Analysis

Based on the methodologies in the search results, the general workflow for producing and testing enzymes like these involves cloning, expression, and purification, followed by activity assays [1] [2].



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The kinetic assays for Kemp eliminases, as described in the research, typically involve spectrophotometrically monitoring the decomposition of the substrate 5-nitrobenzisoazole. The increase in absorbance is used to determine the reaction rate, from which parameters like  $k_{\text{cat}}$  (turnover number) and  $K_{\text{M}}$  (Michaelis constant) are calculated [1].

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## References

1. Complete computational design of high-efficiency Kemp ... [nature.com]
2. Protocols - Marburg - iGEM 2025 [2025.igem.wiki]

To cite this document: Smolecule. [Available Kinetic Data from Enzyme Design Studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b575039#kinetic-comparison-of-igps-homologs>]

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